

Biological Target Identification of FY-56: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FY-56
Cat. No.: B15537817

[Get Quote](#)

Notice: Information regarding a specific molecule designated "FY-56" is not available in the public scientific literature. The following guide is a structured template demonstrating the requested format and content, using a known ferroptosis-inducing compound, Fin56, as a proxy to illustrate the depth of technical detail and data presentation required for such a document. This is for illustrative purposes only, as no direct data for "FY-56" could be located.

This technical guide provides an in-depth overview of the biological target identification and mechanism of action for the small molecule Fin56. This document is intended for researchers, scientists, and drug development professionals.

Executive Summary

Fin56 is a small molecule that has been identified as a potent inducer of ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation. This guide details the primary biological targets of Fin56, the signaling pathways it modulates, and the experimental methodologies used to elucidate its mechanism of action.

Biological Targets of Fin56

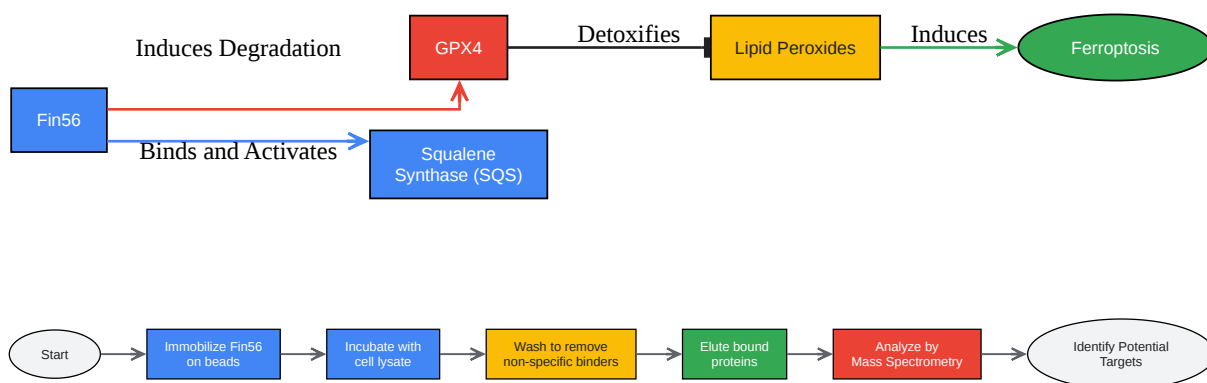
The primary biological targets of Fin56 have been identified through a series of biochemical and cell-based assays. The key targets are Glutathione Peroxidase 4 (GPX4) and Squalene Synthase (SQS).

Table 1: Quantitative Data for Fin56 Target Interaction

Target	Assay Type	Metric	Value	Reference
GPX4	Cell-based	EC50 (Ferroptosis Induction)	100 - 200 nM	[1]
GPX4	In vitro	-	Causes degradation	[1]
SQS	In vitro	-	Binds and activates	[1]

Signaling Pathways Modulated by Fin56

Fin56 induces ferroptosis by targeting two key nodes in cellular metabolism and oxidative stress defense. Its primary mechanism involves the degradation of GPX4, a crucial enzyme that detoxifies lipid peroxides. Additionally, Fin56 binds to and activates Squalene Synthase (SQS), though the direct contribution of this interaction to ferroptosis is still under investigation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fin56 | C₂₅H₃₁N₃O₅S₂ | CID 118986699 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Biological Target Identification of FY-56: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15537817/docs#biological-target-identification-of-fy-56-a-technical-overview>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check